

Essential Safety and Logistical Information for Handling Volemitol

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Compound of Interest

Compound Name: Volemitol

Cat. No.: B1209155

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, personal protective equipment (PPE), and disposal of **Volemitol**, a naturally occurring seven-carbon sugar alcohol. [1][2] Adherence to these protocols is essential for maintaining a safe laboratory environment.

Product Information and Physical Properties

Volemitol, also known as D-glycero-D-manno-Heptitol, is a white crystalline substance commonly used as a natural sweetening agent.[1][3][4] While generally considered non-hazardous, proper handling is necessary to minimize potential mechanical irritation from dust.

Property	Value	Source
Chemical Name	D-glycero-D-manno-Heptitol	[1]
CAS Number	488-38-0	
Molecular Formula	C7H16O7	[2]
Molecular Weight	212.198 g/mol	[2]
Appearance	White crystalline solid	[1][3]
Melting Point	152 to 153 °C (306 to 307 °F)	[3]
Solubility	Soluble in DMSO, water, ethanol, and acetic acid	[2][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Volemitol** powder to prevent potential mechanical irritation to the eyes, skin, and respiratory tract from dust.[5][6]

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side shields or chemical splash goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile or latex gloves	Inspect for tears or holes before use.
Body Protection	Laboratory coat	Should be fully buttoned.
Respiratory Protection	Not generally required for small quantities. Use a NIOSH-approved respirator if handling large quantities or if dust generation is significant.	

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **Volemitol** and ensure a safe working environment.

3.1. Handling:

- Handle in a well-ventilated area to minimize dust accumulation.
- Avoid direct contact with skin and eyes.
- Wash hands thoroughly after handling.
- Minimize dust generation when opening containers and weighing the substance.

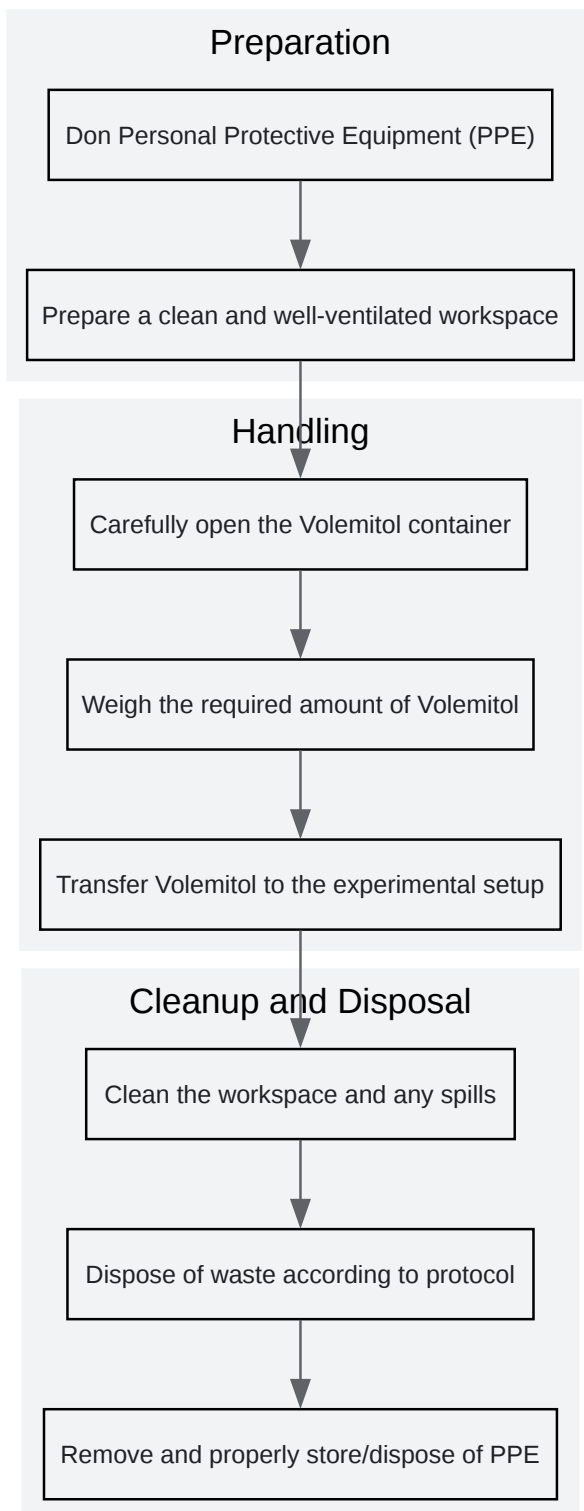
3.2. Storage:

- Store in a tightly sealed container in a cool, dry place.
- Keep away from strong oxidizing agents.

Experimental Workflow for Handling Volemitol

The following diagram outlines the standard procedure for handling **Volemitol** in a laboratory setting.

Experimental Workflow for Handling Volemitol



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Caption: Standard workflow for safely handling **Volemitol** in a laboratory.

Disposal Plan

Volemitol is a non-hazardous sugar alcohol and does not have specific hazardous waste disposal requirements. However, all laboratory waste should be managed responsibly.

- **Solid Waste:** Uncontaminated **Volemitol** can typically be disposed of as regular laboratory waste. However, consult your institution's specific guidelines. If contaminated with other hazardous materials, it must be disposed of as chemical waste.
- **Solutions:** Aqueous solutions of **Volemitol** can generally be disposed of down the drain with copious amounts of water, provided they are not contaminated with other hazardous substances. Always check local regulations and institutional policies before drain disposal.
- **Containers:** Empty containers should be triple-rinsed with a suitable solvent before being recycled or disposed of as regular laboratory waste.

Emergency Procedures

6.1. In Case of Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Seek medical attention if irritation persists.

6.2. In Case of Skin Contact:

- Wash off with soap and plenty of water.
- Remove contaminated clothing.
- Seek medical attention if irritation develops.

6.3. In Case of Inhalation:

- Move the individual to fresh air.
- If not breathing, give artificial respiration.

- Seek medical attention if symptoms occur.

6.4. In Case of Ingestion:

- Do NOT induce vomiting.
- Never give anything by mouth to an unconscious person.
- Rinse mouth with water and seek medical advice.

This guidance is intended to provide essential safety information. Researchers should always consult their institution's specific safety protocols and the Safety Data Sheet (SDS) for any chemical before use.

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